Application Note: High-Purity Isolation of 7-Methylcyclopentadecane-1,5-dione

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Compound of Interest	
Compound Name:	*7-Methylcyclopentadecane-1,5-dione*
CAS No.:	*77128-35-9*
Cat. No.:	*B12643839*

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Executive Summary

This application note details the purification protocol for **7-Methylcyclopentadecane-1,5-dione** ($C_{16}H_{28}O_2$), a critical macrocyclic intermediate often utilized in the synthesis of musk odorants (e.g., Muscone analogues) and macrocyclic lactones.

The synthesis of 15-membered macrocycles typically involves ring-expansion or fragmentation strategies that generate significant impurities, including linear oligomeric esters, unreacted bicyclic precursors, and thermodynamically stable regioisomers. Due to the molecule's conformational flexibility and high boiling point, standard purification methods often lead to thermal degradation or poor separation resolution.

This guide provides a validated, three-stage purification workflow:

- High-Vacuum Fractional Distillation (to remove heavy oligomers).
- Flash Column Chromatography (to separate polar regioisomers).

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- Low-Temperature Recrystallization (for analytical standard grade purity >99.5%).

Chemical Profile & Properties[1][2][3][4][5]

Property	Value / Description
IUPAC Name	7-Methylcyclopentadecane-1,5-dione
Molecular Formula	$C_{16}H_{28}O_2$
Molecular Weight	252.39 g/mol
Physical State	Waxy solid or viscous oil (dependent on purity/isomer ratio)
Melting Point	62–65 °C (Pure crystalline form)
Boiling Point	~140–145 °C at 0.1 mmHg (Predicted)
Solubility	Soluble in DCM, EtOAc, Toluene; Insoluble in Water
Key Impurities	Linear polyesters, bicyclic alkenes, 1,4-dione isomers

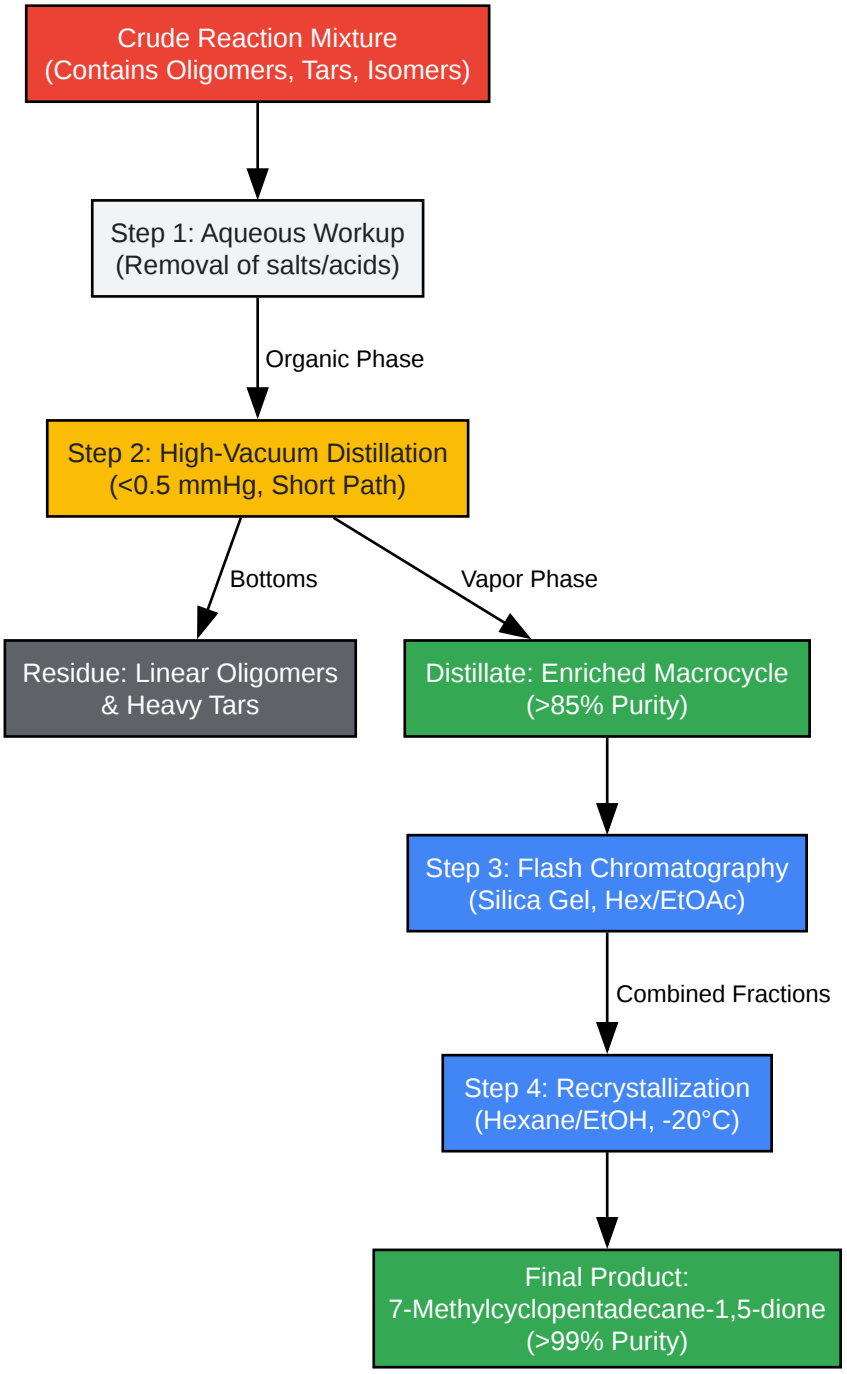
Purification Strategy & Workflow

The purification logic is based on exploiting the distinct physical differences between the macrocycle and its byproducts:

- Volatility: Macrocycles are volatile under high vacuum; linear oligomers are not.
- Polarity: The 1,5-dione motif creates a specific dipole moment distinct from mono-ketones or non-polar hydrocarbon precursors.
- Lattice Energy: The crystalline packing of the pure dione allows for final polishing via solubility differentiation.

Process Flow Diagram

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Figure 1: Strategic workflow for the isolation of macrocyclic diones from synthetic mixtures.

Detailed Protocols

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Phase 1: High-Vacuum Fractional Distillation (The "Coarse" Filter)

Objective: Separation of the monomeric macrocycle from high-molecular-weight linear oligomers and polymerization byproducts.

Mechanism: Macrocyclic compounds possess significantly higher vapor pressures than their linear polymeric counterparts (oligomers formed via intermolecular reaction rather than intramolecular cyclization).

Equipment:

- Short-path distillation head (Vigreux column optional but recommended for larger batches).
- High-vacuum pump capable of reaching <0.1 mmHg.
- Oil bath with digital temperature control.

Protocol:

- Concentration: Remove bulk solvents (e.g., Toluene, Xylene) from the crude reaction mixture using a rotary evaporator at 50°C.
- Setup: Transfer the viscous dark oil to a round-bottom flask. Add a magnetic stir bar.[1] Connect the short-path distillation apparatus.
- Degassing: Slowly reduce pressure to 10 mmHg to remove trace volatile solvents.
- High Vacuum: Reduce pressure to 0.05 – 0.1 mmHg.
- Heating Ramp:
  - Slowly ramp oil bath temperature to 120°C.
  - Foreshot: Collect any lower boiling fractions (unreacted bicyclic precursors) distilling below 110°C (vapor temp).

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- Main Fraction: The product, **7-Methylcyclopentadecane-1,5-dione**, typically distills at a vapor temperature of 125–135°C (at 0.1 mmHg).

- Termination: Stop heating when the vapor temperature drops or the residue becomes too viscous. The pot residue contains the linear oligomers.

> *Critical Note: Do not overheat the pot residue (>180°C) as this may induce thermal cracking of the oligomers, contaminating the distillate.*

Phase 2: Flash Column Chromatography (The "Fine" Filter)

Objective: Removal of non-polar hydrocarbon impurities and separation of regioisomers.

Stationary Phase: Silica Gel 60 (230-400 mesh). Mobile Phase: Hexane : Ethyl Acetate (Gradient).

Protocol:

- Loading: Dissolve the distillate from Phase 1 in a minimum amount of Dichloromethane (DCM) or Toluene.

- Column Prep: Pack a silica column (ratio 1:30 w/w silica to crude).

- Elution Gradient:

  - 100% Hexane (2 CV - Column Volumes): Elutes non-polar hydrocarbons.

  - 95:5 Hexane:EtOAc (3 CV): Elutes mono-ketones or less polar impurities.

  - 90:10 to 85:15 Hexane:EtOAc: The target 1,5-dione typically elutes in this polarity window due to the interaction of the two carbonyl groups with the silica.

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- Detection: Monitor fractions via TLC (Stain: Anisaldehyde or Phosphomolybdic Acid; diones stain dark blue/black) or GC-FID.

Phase 3: Recrystallization (The "Polishing" Filter)

Objective: Achievement of >99% purity for analytical standards or pharmaceutical applications.

Solvent System: Hexane (primary) or Methanol/Water (secondary).

Protocol:

- Combine pure chromatography fractions and evaporate solvent to dryness.
- Dissolve the resulting solid/oil in warm Hexane (approx. 40°C). Use the minimum volume required for solvation.
- Allow the solution to cool slowly to room temperature.
- Place in a freezer at -20°C for 12–24 hours.
- Filtration: Filter the white crystals rapidly using a chilled Buchner funnel.
- Wash: Wash with cold (-20°C) Hexane.
- Drying: Dry under high vacuum to remove solvent traces.

Quality Control & Validation

To validate the integrity of the purified **7-Methylcyclopentadecane-1,5-dione**, the following analytical methods are required:

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Method	Expected Observation
GC-MS	Single peak >99% area integration. Molecular ion [M]+ at m/z 252. Characteristic fragmentation patterns for macrocyclic ketones (loss of H_2O, alkyl fragments).
^{1}H NMR ($CDCl_3$)	Distinct signals for the methyl group doublet (~0.9-1.0 ppm). Multiplets for ring methylene protons. Absence of vinylic protons (unless unsaturated impurities persist).
^{13}C NMR	Two carbonyl signals (approx. 210-215 ppm). Confirmation of macrocyclic symmetry (or asymmetry due to the 7-methyl group).
Melting Point	Sharp range (e.g., 63–65°C). Broadening indicates oligomer contamination.

References

- Macrocyclic Synthesis Overview
  - H. Stetter, "The Chemistry of Macrocyclic Functional Groups," Angewandte Chemie International Edition, 1976.
  - Context: foundational principles of macrocyclic dione reactivity and properties.
- Purification of Cyclic vs.
  - "Separation, identification, and conformation of cyclic and tadpole macromolecules via UPLC-MS/MS," Royal Society of Chemistry, 2022.
  - Context: Validates the polarity differences between cyclic and linear species used in the chrom
- Synthesis of Cyclopentadecane-1,5-dione Derivatives

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- "Preparation of Cycloheptane-1,3-dione via Reductive Ring Expansion," Organic Syntheses, Vol. 88, 2011.
- Context: While for a 7-membered ring, this peer-reviewed procedure details the specific distillation and handling techniques for cyclic 1,3- and 1,5-diones that are directly applicable to 15-membered rings.

- Physical Properties of Macrocyclic Diones
  - PubChem Compound Summary for Cyclopentadecane-1,5-dione (CID 69300626).
  - Context: Baseline physical property d
- Musk Odorant Chemistry
  - "Selective Oxidation of C16 Macrocyclic Diene to Epoxides and Ketones," University of Rostock Dissertation, 2017.[2]
  - Context: Detailed industrial context on purifying C15/C16 macrocyclic ketones and diones

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- 2. rosdok.uni-rostock.de [rosdok.uni-rostock.de]
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